

Technical Guide: Physical and Chemical Properties of Granatamine

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Compound of Interest

Compound Name: (5S)-N-methyl-1-azabicyclo[3.3.1]nonan-3-amine
Cat. No.: B12278445

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Executive Summary

Granatamine (IUPAC: 9-methyl-9-azabicyclo[3.3.1]nonan-3-amine) is a bicyclic diamine belonging to the tropane-related alkaloid class. Structurally derived from the granatan (9-azabicyclo[3.3.1]nonane) skeleton, it is the immediate precursor to Granisetron, a potent antiemetic used in oncology.

This guide provides a comprehensive analysis of granatamine's physicochemical profile, stereochemical behavior, and reactivity. It is designed for medicinal chemists and process engineers optimizing the synthesis of 5-HT₃ antagonists, where the stereochemical purity of the endo-isomer is the determinant of pharmaceutical efficacy.

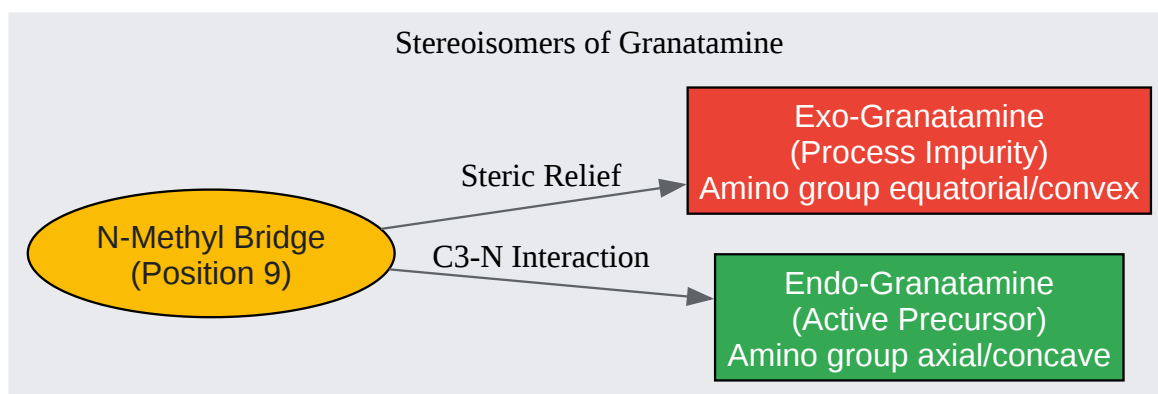
Chemical Identity & Stereochemistry

Granatamine exists as two diastereomers based on the orientation of the C3-amino group relative to the nitrogen-bridge: endo (active) and exo (impurity).

Attribute	Detail
Common Name	Granatamine
IUPAC Name	9-methyl-9-azabicyclo[3.3.1]nonan-3-amine
CAS Number (Endo)	76272-41-8 (Generic/Mix: 141650-55-7)
CAS Number (Exo)	76272-56-5
Molecular Formula	C
	H
	N
Molecular Weight	154.25 g/mol
SMILES (Endo)	CN1C2CCCC1CN
Key Derivative	Granisetron (Kytrel)

Stereochemical Visualization

The endo configuration places the amino group towards the piperidine ring bridge, creating a concave geometry essential for the binding pocket fit of Granisetron. The exo isomer extends the amino group away from the bridge.



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Figure 1: Stereochemical relationship between the active endo-isomer and the exo-impurity.

Physical Properties[3][4][5][6]

Granatamine is typically handled as a hygroscopic oil or a low-melting solid. In pharmaceutical manufacturing, it is often isolated as a salt (e.g., dihydrochloride) to improve stability and crystallinity.

Quantitative Data Profile

Property	Value / Range	Condition
Physical State	Viscous liquid or waxy solid	Ambient (Free base)
Boiling Point	115°C – 119°C	@ 18 mmHg (Vacuum)
Melting Point	< 30°C (Free base)	Salts MP > 200°C
Density	0.968 ± 0.06 g/cm ³	Predicted @ 20°C
Solubility	High (Water, Ethanol, DCM)	Polar organic solvents
LogP	0.9 – 1.1	Lipophilic/Hydrophilic balance
pKa (N3-Amino)	~10.5	Primary amine (Nucleophile)
pKa (N9-Bridge)	~9.2	Tertiary amine (Bridgehead)

Experimental Insight: The free base absorbs atmospheric CO

rapidly to form carbamates. It must be stored under inert gas (Argon/Nitrogen) or converted immediately to the hydrochloride salt.

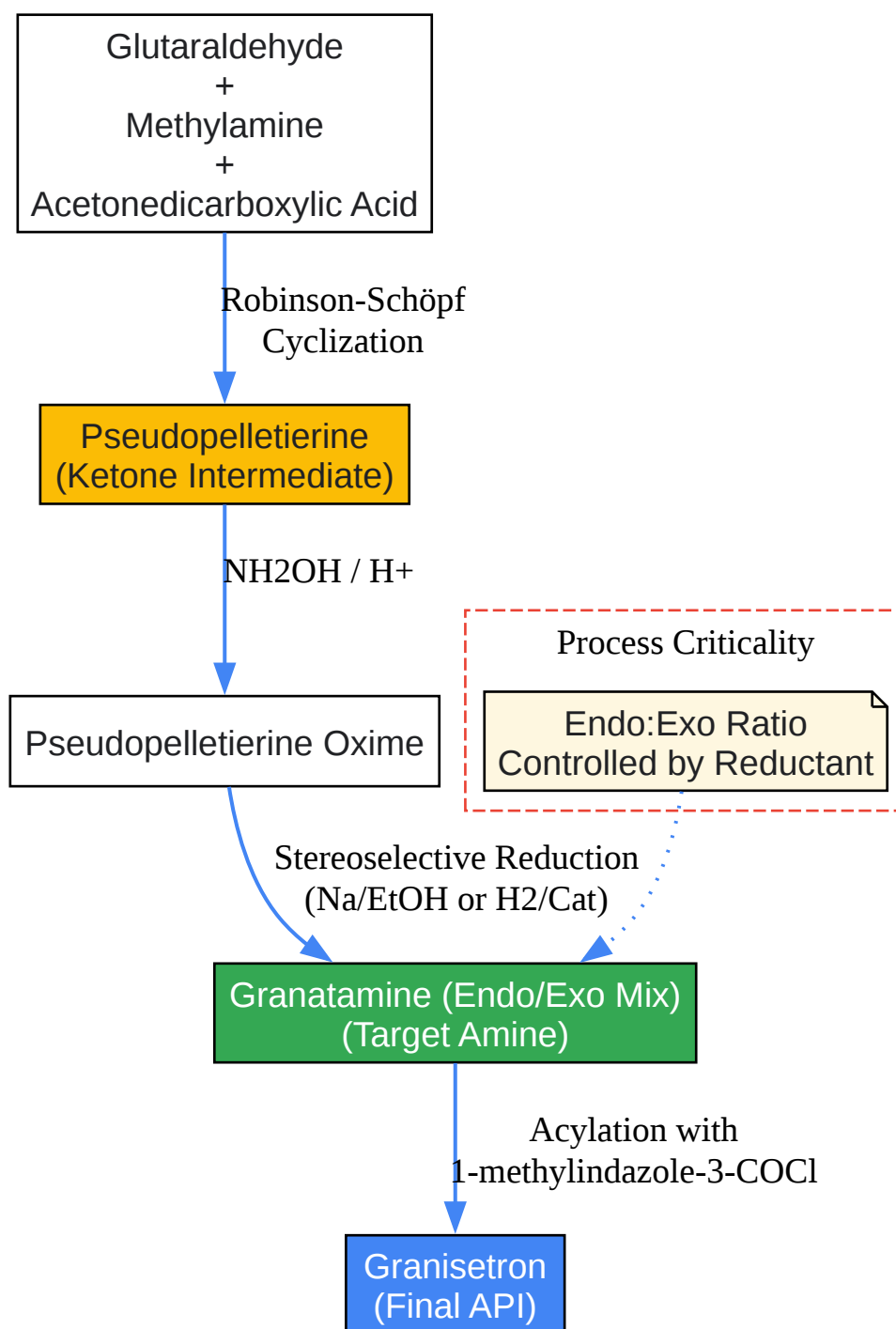
Chemical Reactivity & Synthesis

The reactivity of granatamine is defined by its two nitrogen centers. The C3-primary amine is the reactive handle for acylation, while the N9-tertiary amine remains chemically inert under standard coupling conditions but dictates the basicity and solubility profile.

Synthesis Pathway (Robinson-Schöpf Route)

The industrial synthesis mimics the biosynthesis of tropinone, utilizing a double Mannich reaction followed by a stereoselective reduction.

- Cyclization: Glutaraldehyde, methylamine, and acetonedicarboxylic acid condense to form Pseudopelletierine (9-methyl-9-azabicyclo[3.3.1]nonan-3-one).
- Oximation: Reaction with hydroxylamine yields the oxime.
- Reduction: Catalytic hydrogenation (e.g., Raney Ni) or sodium/alcohol reduction converts the oxime to granatamine.
 - Critical Control Point: The reduction method determines the endo:exo ratio. Sodium in amyl alcohol favors the thermodynamically stable endo isomer, whereas catalytic hydrogenation may yield mixed isomers.



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Figure 2: Synthetic workflow from raw materials to Granisetron via Granatamine.

Applications in Drug Development[8][9]

Granatamine is the pharmacophore scaffold for Granisetron, a 5-HT₃ receptor antagonist.

Mechanism of Action Role

The granatamine moiety mimics the structure of serotonin (5-HT). The bicyclic rigid cage locks the nitrogen atoms in a specific spatial conformation that perfectly overlaps with the 5-HT₃ receptor's ligand-binding domain, blocking the ion channel and preventing emesis signals.

Impurity Profiling (E-E-A-T)

In regulatory submissions (DMF/CMC), the following impurities related to granatamine must be controlled:

- Exo-Granatamine: Inactive stereoisomer. Limit typically < 0.15%.
- Nor-Granatamine: Demethylated analog (N9-H). Arises from oxidative stress.
- Pseudopelletierine: Unreacted ketone starting material.

Detection Protocol:

- Method: HPLC-UV or GC-MS.
- Column: C18 Reverse Phase with ion-pairing agents (e.g., sodium octanesulfonate) to retain the polar amine.
- Differentiation: Endo and Exo isomers have distinct retention times due to different solvation radii and interaction with the stationary phase.

Safety & Handling

- Hazards: Corrosive (Causes severe skin burns and eye damage). Acute toxicity if swallowed.
- Storage: Store at 2-8°C. Hygroscopic.
- PPE: Face shield, high-grade nitrile gloves, and respirator usage are mandatory during synthesis due to volatility of the free base.

References

- BenchChem. (2025).[1] The Discovery and Chemical Synthesis of Granisetron: A Technical Guide. Retrieved from
- LGC Standards. (2024). Granisetron Impurities: An Overview and Synthesis Routes. Retrieved from
- PubChem. (2025).[2][3][4] 9-Methyl-9-azabicyclo[3.3.1]nonan-3-amine (Granatamine) Compound Summary. CID 14403175. Retrieved from
- Krishna, S. R., et al. (2009).[5] Development and validation of a HPLC method for the separation of exo and endo isomers of granatamine. Journal of Pharmaceutical and Biomedical Analysis. Retrieved from
- Google Patents. (2003). Process for preparing Granisetron intermediate (CN1429816A). Retrieved from

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Dopamine | C₈H₁₁NO₂ | CID 681 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Memantine | C₁₂H₂₁N | CID 4054 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Memantine Hydrochloride | C₁₂H₂₂ClN | CID 181458 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. dextro and levo optical isomers: Topics by Science.gov [science.gov]
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